

Application Notes and Protocols: Preparation of Mordant Black PV Indicator Solution

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Compound of Interest

Compound Name: Mordant Black PV

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Introduction

Mordant Black PV, also known as C.I. Mordant Black 9, C.I. 16500, and Diamond Black PV, is a mordant dye. While it is widely used in the textile and leather industries, its application as a complexometric indicator in titrations is less common compared to the closely related but chemically distinct Eriochrome Black T (Mordant Black 11). These application notes provide a detailed protocol for the preparation of a **Mordant Black PV** indicator solution based on its known solubility characteristics. Due to the limited availability of standardized protocols for **Mordant Black PV** as a titration indicator, this guide also offers context regarding its properties and presents a general-purpose preparation method.

Chemical and Physical Properties

A clear understanding of the properties of **Mordant Black PV** is essential for its proper handling and application.

Property	Value
Synonyms	C.I. Mordant Black 9, C.I. 16500, Diamond Black PV
CAS Number	2052-25-7
Molecular Formula	C ₁₆ H ₁₁ N ₂ NaO ₆ S
Molecular Weight	382.32 g/mol
Appearance	Black powder
Solubility	Soluble in water (forms a bordeaux red solution) and ethanol (forms a red solution); slightly soluble in acetone. ^[1]

Experimental Protocol: Preparation of Mordant Black PV Indicator Solution (0.5% w/v in Ethanol)

This protocol outlines a general method for preparing a 0.5% weight by volume (w/v) solution of **Mordant Black PV** in ethanol. This concentration is typical for many organic indicators used in titrimetry.

Materials and Equipment:

- **Mordant Black PV** (C.I. 16500) powder
- Ethanol (95% or absolute)
- Analytical balance
- 100 mL volumetric flask
- Weighing paper or boat
- Spatula
- Funnel

- Beaker
- Magnetic stirrer and stir bar (optional)
- Dropper bottle for storage

Procedure:

- **Weighing the Indicator:** Accurately weigh 0.5 g of **Mordant Black PV** powder using an analytical balance.
- **Initial Dissolution:** Transfer the weighed powder into a beaker. Add approximately 50 mL of ethanol to the beaker.
- **Dissolving the Indicator:** Stir the mixture with a magnetic stirrer or swirl the beaker until the **Mordant Black PV** is completely dissolved. Gentle warming in a water bath may aid dissolution but should be done with caution due to the flammability of ethanol.
- **Transfer to Volumetric Flask:** Carefully transfer the dissolved indicator solution into a 100 mL volumetric flask using a funnel.
- **Rinsing:** Rinse the beaker, stir bar (if used), and funnel with small portions of ethanol, adding the rinsings to the volumetric flask to ensure a complete transfer of the indicator.
- **Final Dilution:** Add ethanol to the volumetric flask up to the 100 mL mark.
- **Homogenization:** Stopper the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the prepared indicator solution to a clearly labeled dropper bottle. Store in a cool, dark place. The stability of the solution should be monitored, and it is recommended to prepare fresh solutions periodically.

Data Presentation

The following table summarizes the quantitative data for the preparation of the **Mordant Black PV** indicator solution.

Reagent	CAS Number	Molecular Weight	Quantity	Final Concentration
Mordant Black PV	2052-25-7	382.32 g/mol	0.5 g	0.5% (w/v)
Ethanol	64-17-5	46.07 g/mol	q.s. to 100 mL	-

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **Mordant Black PV** indicator solution.



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Caption: Workflow for preparing 0.5% **Mordant Black PV** indicator solution.

Alternative Indicator: Eriochrome Black T (Mordant Black 11)

For applications in complexometric titrations, such as the determination of water hardness, Eriochrome Black T (EBT) is a more commonly used and well-documented indicator. Should **Mordant Black PV** not provide the desired endpoint sharpness, researchers may consider using EBT. A common preparation for EBT indicator solution involves dissolving 0.2 g of Eriochrome Black T and 2 g of hydroxylamine hydrochloride in methanol to make 50 mL of solution. The hydroxylamine hydrochloride is added to inhibit the oxidation of the indicator.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling chemicals.
- Work in a well-ventilated area or under a fume hood.

- Ethanol is flammable; avoid open flames and hot surfaces.
- Consult the Safety Data Sheet (SDS) for **Mordant Black PV** and ethanol before use.

Disclaimer: This protocol is provided as a general guideline based on the known chemical properties of **Mordant Black PV**. Researchers should validate this procedure for their specific application.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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